

Reducing self-activity in lanthanum bromide and iodide detectors

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Compound of Interest

Compound Name: Lanthanum iodide

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Technical Support Center: Lanthanum Halide Detectors

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the intrinsic self-activity in Lanthanum Bromide (LaBr_3) and **Lanthanum Iodide** (LaI_3) scintillation detectors.

Frequently Asked Questions (FAQs)

Q1: What is "self-activity" in LaBr_3 and LaI_3 detectors?

A: Self-activity, also referred to as intrinsic or internal background, is the inherent radioactivity of the scintillator crystal itself. This activity is not from external environmental radiation but from the decay of radioactive isotopes present within the crystal lattice. This phenomenon is a known characteristic of lanthanum halide scintillators and is a significant consideration in their application, especially in low count rate experiments.^{[1][2][3]}

Q2: What are the primary sources of this self-activity?

A: The self-activity in lanthanum halide detectors originates from two main sources:

- ^{138}La Isotope: Natural lanthanum contains approximately 0.09% of the radioactive isotope ^{138}La , which has a very long half-life of about 1.05×10^{11} years.^[1] ^{138}La decays via two modes:

- Electron Capture (65.6% probability): Decays to an excited state of ^{138}Ba , resulting in the emission of a 1436 keV gamma-ray and characteristic X-rays of Barium (around 32-38 keV).[\[1\]](#)[\[4\]](#)
- Beta Decay (34.4% probability): Decays to an excited state of ^{138}Ce , emitting a beta particle (with a continuum of energy up to ~263 keV) and a 789 keV gamma-ray.[\[1\]](#)[\[4\]](#)
- Actinide Contamination (^{227}Ac): The second source is trace contamination with actinides, primarily ^{227}Ac and its daughter products from the decay chain.[\[5\]](#)[\[6\]](#) Since actinium is chemically similar to lanthanum, it is difficult to separate during the crystal growth process.[\[7\]](#) This contamination is the source of alpha particles, which create a broad background in the high-energy region of the spectrum (typically 1.5 to 3 MeV).[\[1\]](#)[\[8\]](#)

Q3: What does the self-activity spectrum typically look like?

A: The self-activity spectrum has several distinct features that are a direct result of the radioactive decays mentioned above. These include:

- A low-energy peak around 38 keV from ^{138}Ba X-rays following electron capture.[\[1\]](#)
- A beta continuum extending up to approximately 263 keV from the beta decay of ^{138}La .[\[1\]](#)
- A gamma peak at 789 keV from the de-excitation of ^{138}Ce .[\[1\]](#)
- A prominent gamma peak at 1436 keV from the de-excitation of ^{138}Ba . This often appears as a sum peak with the Ba X-rays (around 1468-1474 keV).[\[1\]](#)
- A broad continuum at higher energies (2-8 MeV) due to alpha particles from the ^{227}Ac decay chain.[\[1\]](#)

Q4: How does this self-activity impact my experimental measurements?

A: The primary impact of self-activity is an increase in the background signal, which can interfere with the detection of weak radiation sources.[\[5\]](#) For high-resolution gamma spectroscopy, this intrinsic background must be carefully accounted for to avoid

misinterpretation of the spectra.[1] The alpha particle background in the high-energy region can be particularly problematic for experiments looking for rare events in that energy range.[5] However, the prominent and stable peaks from ^{138}La decay can also be used as an internal calibration source for energy and stabilization.[1][9]

Q5: What are the common methods to reduce or account for self-activity?

A: While the intrinsic activity from ^{138}La cannot be eliminated, its effects can be mitigated. The primary methods are:

- **Background Subtraction:** This is the most common technique. It involves acquiring a spectrum of the detector's self-activity in a well-shielded environment and then subtracting this background spectrum from the experimental data.[1]
- **Pulse Shape Discrimination (PSD):** This technique is effective for reducing the background from alpha particles. Alpha particles and gamma-rays produce slightly different pulse shapes in certain scintillators. By analyzing the shape of each pulse, it's possible to distinguish and reject the events caused by alpha particles.[5][10] Co-doping the LaBr_3 crystal with elements like Strontium (Sr) can enhance the difference in pulse shapes, making PSD more effective.[9][11]
- **Algorithmic/Computational Removal:** Several computational approaches have been developed to separate the self-activity from the desired gamma spectra in real-time.[12][13] These methods often involve pre-calculating the self-activity spectrum and applying a subtraction algorithm.[12]
- **Coincidence/Anti-coincidence Shielding:** Placing the detector inside an active shield (like a BGO or BaF_2 scintillator) can help to reject background events. By operating in anti-coincidence mode, events that trigger both the primary detector and the shield can be vetoed.[6]

Q6: Can the alpha contamination component be completely eliminated?

A: While it cannot be completely eliminated at the source, its contribution to the final spectrum can be significantly reduced. Crystal manufacturers have made efforts to reduce the actinide contamination by screening raw materials, resulting in a reduction of the alpha activity by over two orders of magnitude in some cases.[\[14\]](#) For the remaining alpha background, Pulse Shape Discrimination (PSD) is a highly effective method to computationally remove these events from the data.[\[5\]](#)[\[11\]](#)

Q7: How does the Cerium (Ce) dopant concentration affect detector performance and self-activity?

A: The concentration of the Cerium (Ce) dopant is crucial for the scintillation properties of LaBr_3 . The Ce^{3+} ions are the luminescence centers. Varying the Ce concentration can affect:

- **Light Output:** The highest light output is often observed at lower Ce^{3+} concentrations.[\[15\]](#)
- **Energy Resolution:** The excellent energy resolution of $\text{LaBr}_3\text{:Ce}$ is one of its key advantages.[\[1\]](#)[\[16\]](#)
- **Decay Time:** The decay time of the scintillator decreases as the cerium concentration increases, which is beneficial for high count rate applications and fast timing measurements.[\[3\]](#) A higher Ce doping (e.g., 5%) can improve timing resolution.[\[17\]](#)

The Ce concentration does not directly affect the rate of self-activity, which is determined by the abundance of ^{138}La and ^{227}Ac . However, by optimizing the scintillation properties, it can improve the detector's ability to resolve the features of the self-activity spectrum.

Q8: Are there alternative scintillators with lower self-activity?

A: Yes. If self-activity is a primary concern for your application, you might consider Cerium Bromide (CeBr_3). CeBr_3 does not contain lanthanum and therefore does not have the intrinsic background from ^{138}La . While its energy resolution is generally not as good as $\text{LaBr}_3\text{:Ce}$, it offers significantly lower intrinsic background, making it a better choice for low-intensity gamma-ray detection.[\[5\]](#)[\[7\]](#)

Troubleshooting Guides

Problem	Possible Cause	Recommended Solution
Unexplained peaks at ~38 keV, 789 keV, and ~1470 keV in all my measurements.	These are characteristic peaks of the ^{138}La intrinsic activity within the detector crystal.	Perform a long background acquisition with the detector in a shielded configuration. Use this spectrum for background subtraction from your experimental data. This can often be automated in your data acquisition software. [1]
A broad, high-energy background is obscuring my data above 1.5 MeV.	This is likely due to alpha particle contamination from the ^{227}Ac decay chain within the crystal.	Implement Pulse Shape Discrimination (PSD) if your data acquisition system supports it. This technique can differentiate between gamma-ray and alpha-particle events based on their pulse shape, allowing you to filter out the alpha background. [5] [10] Enhanced $\text{LaBr}_3(\text{Ce}+\text{Sr})$ crystals show a greater difference in pulse shapes, making this technique more effective. [9]

My results for low-activity samples are not reproducible.	Inadequate background subtraction or fluctuations in the background can cause poor reproducibility. The self-activity can be a significant portion of the total counts in low-activity measurements.	Increase the acquisition time for both your background and sample measurements to improve counting statistics. Ensure that the background measurement is taken under the exact same conditions (shielding, temperature) as the sample measurement. Consider using the 1436 keV internal peak for gain stabilization to correct for any drifts.[9]

Data and Experimental Protocols

Summary of Intrinsic Activity in LaBr₃:Ce Detectors

Source	Decay Mode	Probability	Key Spectral Features	Energy (keV)
¹³⁸ La	Electron Capture to ¹³⁸ Ba	65.6%	Gamma-ray	1435.8
Ba K-shell X-rays	~32-38			
Beta Decay to ¹³⁸ Ce	34.4%	Gamma-ray	788.7	
Beta Continuum (Endpoint)	~263			
²²⁷ Ac Chain	Alpha Decay	-	Broad Alpha Peaks	1500 - 3000 (gamma-equivalent)

Table based on information from multiple sources.[1][4][6]

Comparison of Scintillator Properties

Property	LaBr ₃ :Ce	LaI ₃ :Ce	CeBr ₃	NaI(Tl)
Energy Resolution @ 662 keV (FWHM)	~2.5 - 3.0%	Similar to LaBr ₃	~4%	~6 - 7%
Light Output (photons/MeV)	~61,000 - 80,000	Similar to LaBr ₃	~68,000	~38,000
Primary Decay Time (ns)	~16 - 35	Similar to LaBr ₃	~17	~230
Primary Source of Self-Activity	¹³⁸ La, ²²⁷ Ac	¹³⁸ La, ²²⁷ Ac	²²⁷ Ac	⁴⁰ K (from crystal/packageing)

Note: Properties can vary based on crystal size, Ce concentration, and manufacturer. LaI₃ is less common due to manufacturing challenges, but its properties are generally similar to LaBr₃. Table compiled from sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[18\]](#)

Protocol 1: Measuring the Intrinsic Self-Activity Spectrum

Objective: To obtain a clean spectrum of the detector's internal background for subsequent subtraction from experimental data.

Methodology:

- Setup: Place the LaBr₃ or LaI₃ detector inside a low-background lead shield. A shield with a copper and tin lining is recommended to reduce fluorescence X-rays from the lead.
- Environment: Ensure the experimental area is free from external radiation sources.
- Data Acquisition:
 - Connect the detector to a Multi-Channel Analyzer (MCA).

- Acquire data for a sufficiently long period to obtain good counting statistics for the characteristic self-activity peaks (e.g., 1436 keV). A minimum of several hours is recommended; 24 hours is often used for precise characterization.[\[1\]](#)
- Analysis:
 - Save the resulting spectrum. This is your "background" or "self-activity" spectrum.
 - Identify the key features: the 38 keV X-ray peak, the 789 keV and 1436 keV gamma peaks, and the high-energy alpha continuum.[\[1\]](#)

Protocol 2: Background Subtraction

Objective: To remove the contribution of the detector's self-activity from a sample measurement.

Methodology:

- Acquire Background: Follow Protocol 1 to obtain a high-statistics self-activity spectrum. Let's call this $B(t_b)$, where t_b is the acquisition time.
- Acquire Sample Data: Place your sample in the desired geometry and acquire the sample spectrum. Let's call this $S(t_s)$, where t_s is the acquisition time.
- Normalization: The background spectrum must be scaled to the acquisition time of the sample spectrum. The normalized background B_{norm} is calculated channel-by-channel as:
$$B_{norm} = B(t_b) * (t_s / t_b).$$
- Subtraction: Subtract the normalized background spectrum from the sample spectrum channel-by-channel: $S_{corrected} = S(t_s) - B_{norm}$.
- Analysis: The resulting $S_{corrected}$ spectrum is the net spectrum from your sample, with the detector's intrinsic background removed.

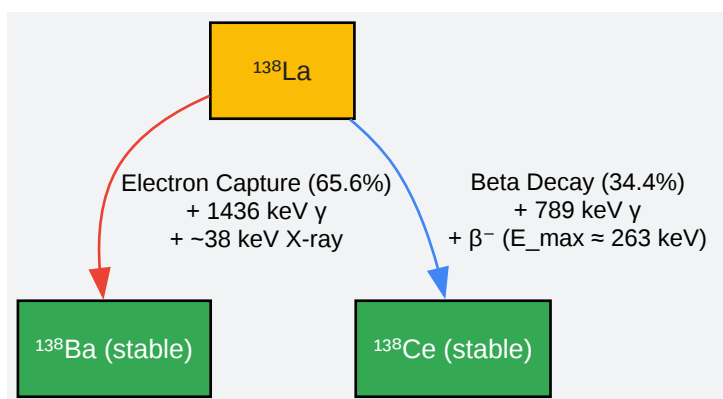
Protocol 3: Basic Pulse Shape Discrimination (PSD) for Alpha Background Reduction

Objective: To separate and remove events caused by alpha particles from the gamma-ray spectrum.

Methodology:

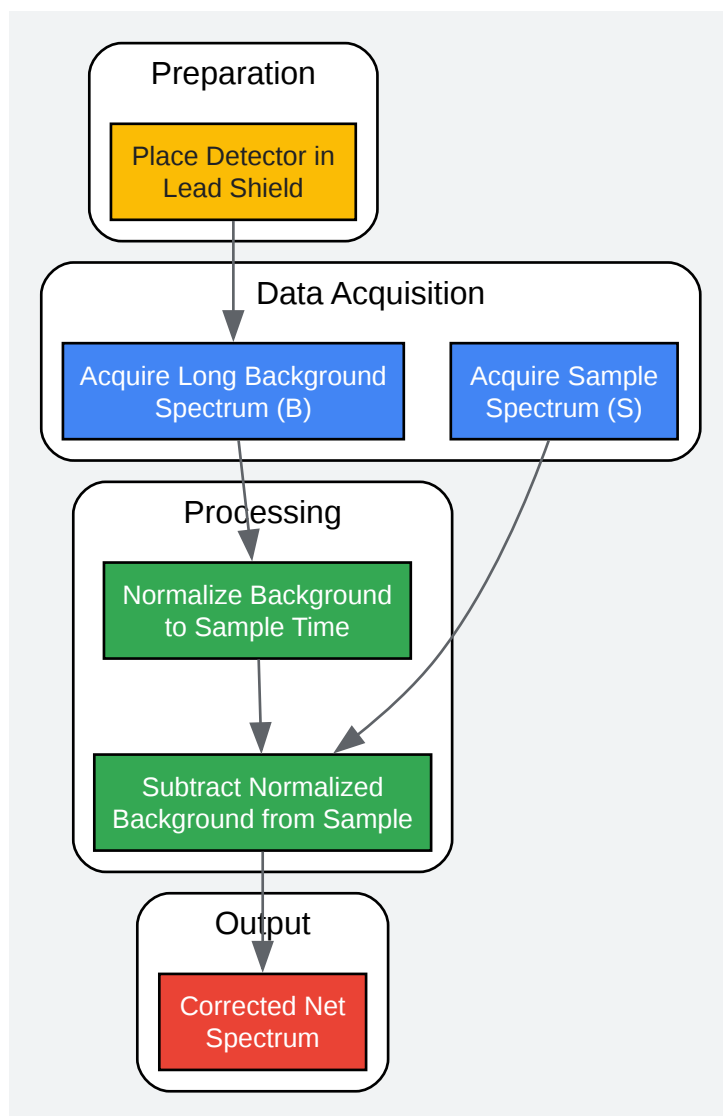
- System Requirements: This protocol requires a fast digitizer capable of capturing the full waveform of each pulse from the detector and software capable of pulse shape analysis.
- Pulse Integration:
 - For each captured pulse (waveform), calculate two integrals:
 - "Short Gate" or "Fast Component" Integral: The integral over the initial part of the pulse (e.g., the first 50 ns).
 - "Long Gate" or "Total Component" Integral: The integral over the entire pulse (e.g., 500 ns).
- PSD Parameter Calculation: The PSD parameter is typically calculated as the ratio of the "tail" or "slow" component to the total integral. $PSD = (Long\ Gate - Short\ Gate) / Long\ Gate$.
 - Alpha particles often produce pulses with a larger slow component in co-doped crystals, resulting in a different PSD value compared to gamma-rays.[\[11\]](#)
- Gating and Filtering:
 - Create a 2D histogram of the PSD parameter versus the pulse energy (total integral).
 - You should observe two distinct bands corresponding to alpha and gamma events.
 - Define a region (gate) on this 2D plot that encompasses the gamma-ray events.
 - Reconstruct the energy spectrum using only the events that fall within this gamma gate. This will produce a spectrum with a significantly reduced alpha background.[\[10\]](#)

Visualizations



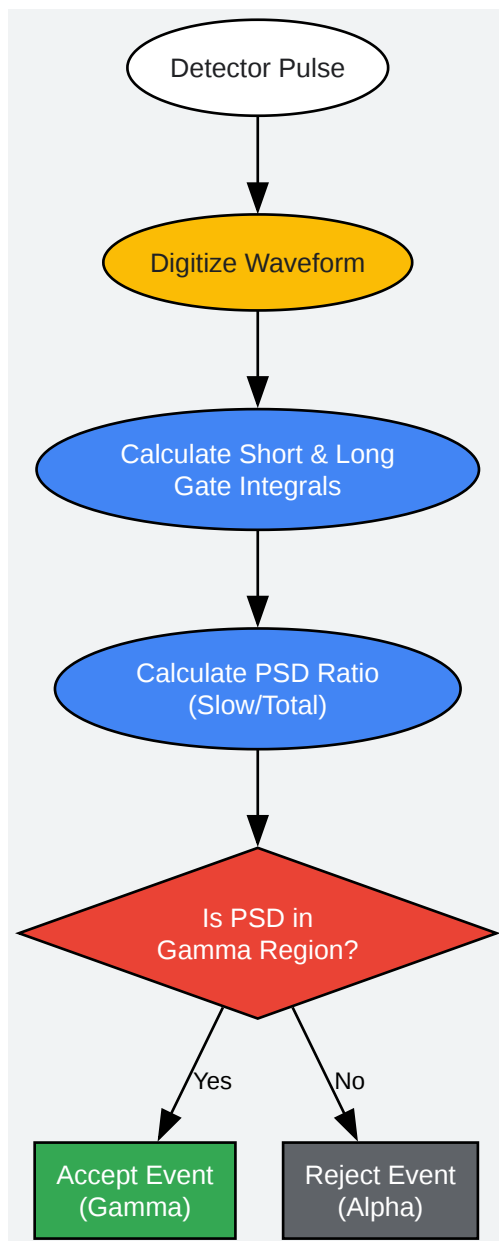
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Caption: Decay scheme of Lanthanum-138, a primary source of self-activity.



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Caption: Experimental workflow for background subtraction.



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Caption: Logical workflow for Pulse Shape Discrimination (PSD).

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